

Unable to Identify "PMQA" as a Specific Chemical Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PMQA

Cat. No.: B11935615

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Following a comprehensive search, the acronym "**PMQA**" does not correspond to a clearly defined chemical compound in publicly available scientific literature and chemical databases. The term appears to be used in other contexts, such as the "Public Sector Management Quality Award"[1] and as an internal department name within a company[2].

While searches were conducted for potential chemical names that could be abbreviated as "**PMQA**," including hypothetical structures like "N-(p-methoxyphenyl)quinolizidin-2-amine," no specific, recognized compound with this designation was found. Several compounds containing elements of the acronym were identified, such as N,N'-Dimethylquinacridone (DMQA)[3], various methoxyphenyl and amine-containing molecules[4][5][6], Methylparaben[7], and 2-(Phosphonomethyl)pentanedioic acid (2-PMPA)[8], but none are referred to as **PMQA**.

Without a definitive chemical structure or a recognized name, it is not possible to provide the requested in-depth technical guide, including chemical properties, experimental protocols, and signaling pathway diagrams.

To proceed with this request, please provide the full chemical name or the Chemical Abstracts Service (CAS) registry number for the compound of interest. This information is essential for retrieving accurate and specific data for the technical guide.

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References

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- 7. Methylparaben | C₈H₈O₃ | CID 7456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-(Phosphonomethyl)pentanedioic acid | C₆H₁₁O₇P | CID 10130754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unable to Identify "PMQA" as a Specific Chemical Compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935615#pmqa-chemical-structure-and-properties]

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